

Isotopic Purity of DL-Tyrosine-d2: A Technical Overview

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Compound of Interest

Compound Name: *DL-Tyrosine-d2*

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This technical guide provides a comprehensive overview of the isotopic purity of commercially available **DL-Tyrosine-d2**, a deuterated form of the amino acid tyrosine. This stable isotope-labeled compound is a critical tool in various research applications, including metabolic studies, proteomics, and as an internal standard in mass spectrometry-based quantification. Understanding its isotopic purity is paramount for accurate experimental design and data interpretation.

Data on Isotopic Purity

The isotopic purity of a deuterated compound refers to the percentage of molecules in which the intended hydrogen atoms have been replaced by deuterium. Commercially available **DL-Tyrosine-d2** is typically offered with high isotopic enrichment. The data below is compiled from various suppliers of stable isotope-labeled compounds. It is important to note that specific isotopic purity can vary between batches, and researchers should always refer to the certificate of analysis for the specific lot they are using.

Compound Name	Deuteration Position	Isotopic Purity (Atom % D)	Chemical Purity
DL-Tyrosine (3,3-D ₂)	3,3	98%	≥98%
DL-Tyrosine (ring-3,5-D ₂)	ring-3,5	98%	≥98%
L-Tyrosine (3,3-D ₂)	3,3	98%	≥98% [1]
L-Tyrosine (ring-3,5-D ₂)	ring-3,5	98%	≥98% [2]

Determination of Isotopic Purity: Experimental Protocols

The determination of isotopic purity for deuterated compounds like **DL-Tyrosine-d2** is a critical quality control step. The most common and reliable methods employed are high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[3\]](#)

High-Resolution Mass Spectrometry (LC-ESI-HRMS)

Liquid chromatography-electrospray ionization-high-resolution mass spectrometry is a powerful technique for determining isotopic enrichment.[\[3\]](#)[\[4\]](#)

Methodology:

- **Sample Preparation:** A solution of the **DL-Tyrosine-d2** standard is prepared in a suitable solvent (e.g., a mixture of water and acetonitrile with a small amount of formic acid).
- **Chromatographic Separation:** The sample is injected into a liquid chromatography system to separate the analyte of interest from any potential impurities.
- **Ionization:** The eluent from the LC column is introduced into an electrospray ionization (ESI) source, which generates gas-phase ions of the **DL-Tyrosine-d2** molecules.
- **Mass Analysis:** The ions are then analyzed by a high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap). The high resolution allows for the separation and accurate

mass measurement of the different isotopologues (molecules with different numbers of deuterium atoms).

- Data Analysis:
 - A full scan mass spectrum is acquired.
 - The isotopic cluster of the molecular ion is examined.
 - The relative abundance of the ion corresponding to the fully deuterated species (d2) is compared to the abundances of ions with fewer deuterium atoms (d1, d0) and any naturally occurring isotopes (e.g., ^{13}C).
 - The isotopic purity is calculated based on the relative intensities of these peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides information about the structure of the molecule and the position of the deuterium labels.

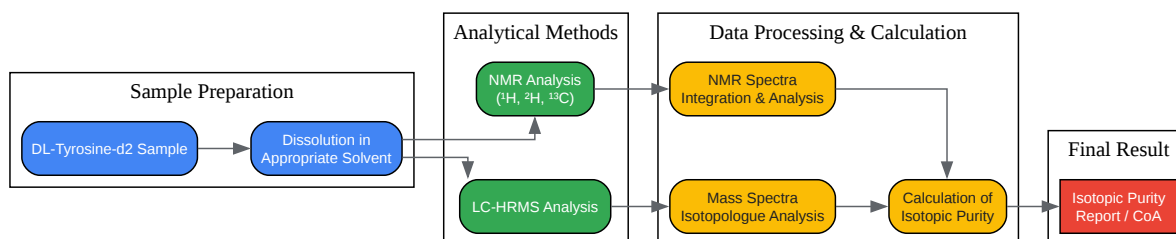
Methodology:

- Sample Preparation: The **DL-Tyrosine-d2** sample is dissolved in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
- ^1H NMR Spectroscopy:
 - A proton NMR spectrum is acquired.
 - The absence or significant reduction of signals at the positions where deuterium has been incorporated confirms the deuteration.
 - The integration of the remaining proton signals can be used to estimate the level of deuteration.
- ^2H NMR Spectroscopy:

- A deuterium NMR spectrum can be acquired to directly observe the deuterium signals, confirming their presence and chemical environment.
- ^{13}C NMR Spectroscopy:
 - Carbon-13 NMR can also be used to confirm the positions of deuteration due to the effect of deuterium on the chemical shifts of adjacent carbon atoms.

Workflow for Isotopic Purity Determination

The following diagram illustrates the general workflow for the determination of the isotopic purity of **DL-Tyrosine-d2**.



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Caption: Workflow for Determining the Isotopic Purity of **DL-Tyrosine-d2**.

This comprehensive approach, combining both high-resolution mass spectrometry and NMR spectroscopy, ensures an accurate and reliable determination of the isotopic purity of **DL-Tyrosine-d2**, providing researchers with the confidence needed for their demanding applications.

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References

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